

N-ethylnaphthalene-2-carboxamide CAS number

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Compound of Interest

Compound Name: *N-ethylnaphthalene-2-carboxamide*

Cat. No.: *B8736858*

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Technical Guide: N-ethylnaphthalene-2-carboxamide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The Chemical Abstracts Service (CAS) number for **N-ethylnaphthalene-2-carboxamide** could not be definitively identified through available public databases and search resources. The following information is based on general knowledge of related naphthalenecarboxamide compounds and should be considered for theoretical and research purposes only. Without a specific CAS number, detailed experimental data and established biological activities for this exact compound are limited.

Introduction

N-ethylnaphthalene-2-carboxamide is a derivative of naphthalene-2-carboxamide, characterized by an ethyl group attached to the nitrogen atom of the amide functionality. Naphthalenecarboxamides, as a class of compounds, have garnered significant interest in medicinal chemistry due to their diverse biological activities. They are often explored as scaffolds for the development of novel therapeutic agents targeting a range of diseases. The naphthalene moiety provides a rigid, lipophilic core that can be functionalized to modulate pharmacological properties.

Chemical and Physical Properties

Due to the lack of specific experimental data for **N-ethylnaphthalene-2-carboxamide**, the following properties are predicted based on its chemical structure and comparison with

analogous compounds.

Property	Predicted Value/Information
Molecular Formula	C ₁₃ H ₁₃ NO
Molecular Weight	199.25 g/mol
Appearance	Likely a solid at room temperature
Solubility	Expected to have low solubility in water and good solubility in organic solvents like ethanol, methanol, and DMSO.
Melting Point	Not established
Boiling Point	Not established
pKa	Not established

Synthesis

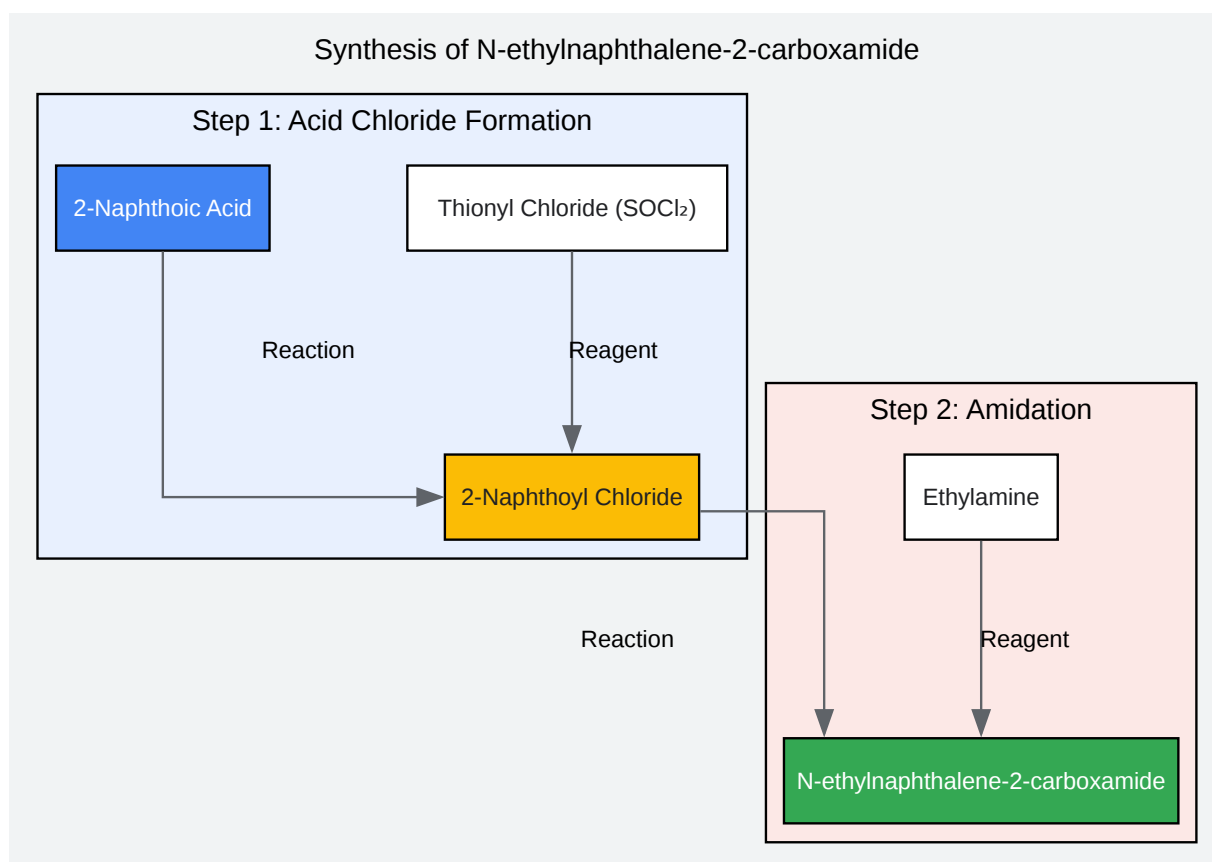
A plausible synthetic route for **N-ethylnaphthalene-2-carboxamide** would involve the reaction of 2-naphthoyl chloride with ethylamine. This is a standard amidation reaction.

General Experimental Protocol for Synthesis:

- **Acid Chloride Formation:** 2-Naphthoic acid is reacted with a chlorinating agent, such as thionyl chloride (SOCl₂) or oxalyl chloride ((COCl)₂), typically in an inert solvent like dichloromethane (DCM) or toluene, to form 2-naphthoyl chloride. The reaction is often carried out at reflux temperature.
- **Amidation:** The resulting 2-naphthoyl chloride is then reacted with ethylamine in the presence of a base (e.g., triethylamine or pyridine) to neutralize the hydrochloric acid byproduct. This reaction is usually performed at a low temperature (e.g., 0 °C) and then allowed to warm to room temperature.
- **Work-up and Purification:** The reaction mixture is typically washed with dilute acid, water, and brine. The organic layer is then dried over an anhydrous salt (e.g., MgSO₄ or Na₂SO₄),

filtered, and the solvent is removed under reduced pressure. The crude product can be purified by recrystallization or column chromatography.

Visualization of Synthetic Workflow:



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Caption: A two-step synthesis of **N-ethylnaphthalene-2-carboxamide**.

Potential Applications in Drug Development

While specific studies on **N-ethylnaphthalene-2-carboxamide** are not readily available, the broader class of naphthalenecarboxamides has been investigated for various therapeutic applications. These potential areas of interest could be extrapolated for initial research on the title compound.

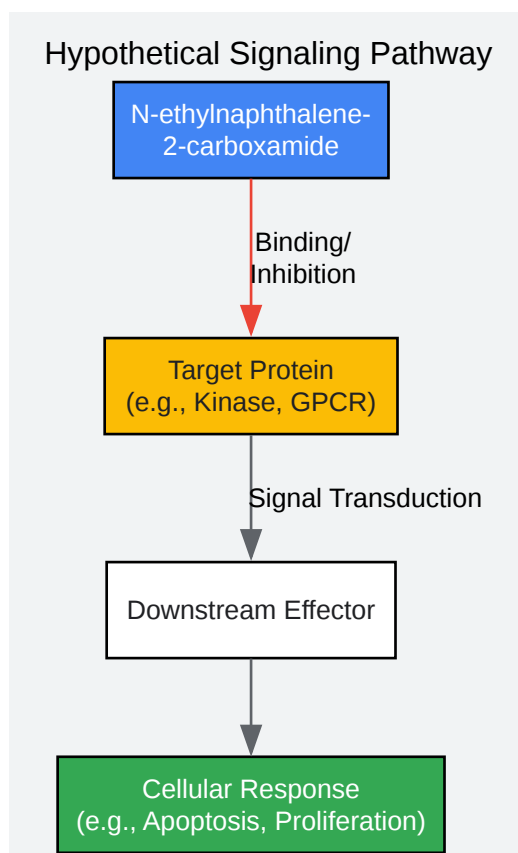
- **Anticancer Agents:** Many naphthalenecarboxamide derivatives have been synthesized and evaluated for their cytotoxic activity against various cancer cell lines. The mechanism of action often involves the inhibition of key enzymes or receptors involved in cancer cell proliferation and survival.
- **Antimicrobial Agents:** The naphthalene scaffold has been incorporated into molecules with antibacterial and antifungal properties.
- **Neurological Disorders:** Some naphthalenecarboxamides have been explored for their potential in treating neurological conditions by acting on specific receptors in the central nervous system.

Potential Signaling Pathway Interactions

The biological activity of a small molecule like **N-ethylnaphthalene-2-carboxamide** would be dictated by its interaction with specific protein targets, which in turn would modulate cellular signaling pathways. Given its structure, it could potentially interact with:

- **Kinases:** Many kinase inhibitors incorporate aromatic ring systems.
- **G-protein coupled receptors (GPCRs):** The lipophilic nature of the naphthalene ring could favor binding to the transmembrane domains of GPCRs.
- **Nuclear receptors:** The planar structure might allow for intercalation with DNA or binding to transcription factors.

Hypothetical Signaling Pathway Diagram:



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Caption: A generalized signaling pathway for a bioactive compound.

Conclusion

N-ethylnaphthalene-2-carboxamide represents an under-explored molecule within the broader, pharmacologically relevant class of naphthalenecarboxamides. While the absence of a confirmed CAS number limits access to specific experimental data, its synthesis is straightforward based on established chemical principles. Future research to isolate, characterize, and screen this compound for biological activity could reveal novel therapeutic potential, particularly in the areas of oncology and infectious diseases. The first critical step for any further investigation would be the unambiguous synthesis and characterization of **N-ethylnaphthalene-2-carboxamide** to establish its unique chemical identity, including obtaining a CAS registry number.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com